

Specificity of GNE-618 for NAMPT compared to other enzymes

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GNE-618: A Potent and Selective Inhibitor of NAMPT

For Researchers, Scientists, and Drug Development Professionals: A Comparative Guide

GNE-618 is a highly potent, orally active small molecule inhibitor of Nicotinamide Phosphoribosyltransferase (NAMPT).[1][2] This guide provides a comparative analysis of **GNE-618**'s specificity for NAMPT, supported by available experimental data and detailed methodologies for key assays.

Quantitative Inhibitory Activity

GNE-618 demonstrates potent inhibition of NAMPT in biochemical assays. The available data on its half-maximal inhibitory concentration (IC50) and cellular efficacy (EC50) are summarized below.

Compound	Target	IC50 (nM)	Cell-based EC50 (nM)	Cell Line
GNE-618	NAMPT	6[1][2]	2.6 (NAD reduction)[1][2]	Calu-6 (NSCLC)
27.2 (cell growth) [1]	A549			





Specificity of GNE-618

While comprehensive data from broad-panel kinase screening for **GNE-618** is not publicly available, its high potency against NAMPT suggests a primary mechanism of action through the inhibition of the NAD+ salvage pathway.[3][4] The on-target effect of **GNE-618** is further supported by the observation that its cytotoxic effects can be rescued by supplementation with nicotinamide mononucleotide (NMN), the product of the NAMPT-catalyzed reaction.[5]

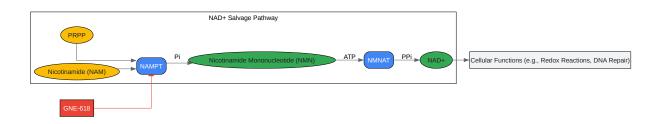
Studies comparing **GNE-618** with other NAMPT inhibitors, such as APO866 and GMX1778, have primarily focused on resistance mechanisms rather than broad off-target profiling. These studies indicate that different classes of NAMPT inhibitors can be affected differently by mutations in the NAMPT enzyme.

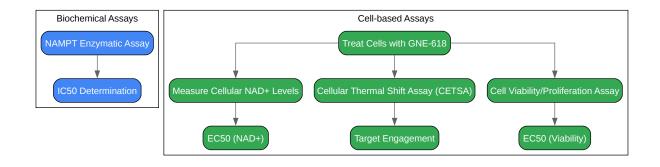
Signaling Pathway and Experimental Workflow

To understand the context of **GNE-618**'s activity and the methods used to characterize it, the following diagrams illustrate the NAD+ salvage pathway and a general workflow for assessing NAMPT inhibition.

NAD+ Salvage Pathway







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